

Technical Support Center: Optimizing 2H-[1][2]Naphthyridin-1-one Derivatives

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Compound of Interest

Compound Name: 2H-[2,7]Naphthyridin-1-one
hydrochloride

CAS No.: 369648-60-2

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A Senior Application Scientist's Guide to Alternative Salt Form Selection

Welcome to the technical support center for the optimization of 2H-[1][2]Naphthyridin-1-one derivatives. This guide is designed for researchers, scientists, and drug development professionals actively working on this promising scaffold. The 2,7-naphthyridinone core is a versatile N-heterocyclic structure featured in a range of therapeutic candidates, including novel kinase inhibitors for oncology.[3][4][5]

As a weakly basic compound, the physicochemical properties of the parent 2H-[1][2]Naphthyridin-1-one active pharmaceutical ingredient (API) often require significant optimization to ensure adequate solubility, stability, and manufacturability for clinical development.[1] Salt selection is the most common and effective strategy to address these challenges.[6][7]

This resource provides in-depth, experience-based answers to common questions and troubleshooting scenarios encountered during salt screening and selection for this specific chemical class.

Frequently Asked Questions (FAQs)

Q1: Why is salt selection so critical for 2H-[1][2]Naphthyridin-1-one APIs?

The 2H-[1][2]Naphthyridin-1-one scaffold contains basic nitrogen atoms, making the molecule a weak base.[3][8] The predicted pKa of the conjugate acid is approximately 11.08, though this will vary based on substitutions.[9] APIs in this class often exhibit poor aqueous solubility in their freebase form, which can severely limit oral bioavailability.[1][10]

Salt formation addresses this by converting the neutral freebase into an ionic, and typically more water-soluble, species.[6][7] The primary goals of forming a salt are to:

- **Enhance Aqueous Solubility & Dissolution Rate:** This is often the most critical objective to improve bioavailability for oral dosage forms.[1][11]
- **Improve Solid-State Properties:** A good salt form should be a physically and chemically stable, non-hygroscopic crystalline solid with a high melting point.[12][13]
- **Facilitate Manufacturing:** Consistent crystallinity, particle size, and flow properties are essential for robust formulation and manufacturing processes.[13][14]
- **Provide Patent Opportunities:** A novel and stable salt form can offer an extension of a drug's patent life.[6][12]

Q2: What is the "pKa rule" and how does it apply to selecting counter-ions for this scaffold?

The "pKa rule" is a foundational principle in salt selection. For a stable salt to form, there must be a significant degree of proton transfer from the acidic counter-ion to the basic API. A general guideline is that the pKa of the basic drug (referring to its conjugate acid) should be at least 2-3 units higher than the pKa of the acidic counter-ion.[1][6][15]

- **Causality:** A pKa difference (ΔpK_a) of >2-3 ensures that the equilibrium strongly favors the ionized (salt) form over the neutral (freebase) form, preventing salt disproportionation or hydrolysis, especially in aqueous environments like the gastrointestinal tract.[10][16]

For a 2H-[1][2]Naphthyridin-1-one derivative with a basic pKa, you should screen strong acids (with low pKa values) as counter-ions to ensure a large ΔpK_a and the formation of a stable salt.

Q3: What are the most common "first-pass" counter-ions to screen for a new 2H-[1][2]Naphthyridin-1-one derivative?

For a weakly basic API, the initial screening should include a panel of pharmaceutically acceptable strong acids. The hydrochloride (HCl) salt is the most common starting point, found in a large percentage of basic drug salt forms due to its low molecular weight, safety, and the strong acidity of HCl.[13][17]

A robust initial screen should include:

- Inorganic Acids: Hydrochloric acid (HCl), Sulfuric acid (H₂SO₄), Hydrobromic acid (HBr)
- Sulfonic Acids: Methanesulfonic acid (mesylate), p-Toluenesulfonic acid (tosylate)
- Carboxylic Acids: Tartaric acid, Citric acid, Maleic acid, Succinic acid

This selection provides a diverse range of counter-ion sizes, shapes, and pKa values to explore the crystallization landscape of your API.

Troubleshooting Guide & Advanced Topics

Q4: My hydrochloride salt is highly hygroscopic. What are my next steps?

Hygroscopicity, the tendency to absorb moisture from the air, is a common and serious issue with hydrochloride salts.[12][18] The small, highly electronegative chloride ion readily forms hydrogen bonds with water, which can lead to physical instability (deliquescence, caking), chemical degradation (hydrolysis), and manufacturing challenges.[18][19][20]

Troubleshooting Strategy:

- Quantify the Problem: First, determine the critical relative humidity (cRH) using Dynamic Vapor Sorption (DVS) analysis. This will tell you the specific humidity level at which

significant moisture uptake occurs.

- Explore Alternative Counter-ions: The most effective strategy is often to select a different, less hygroscopic counter-ion.[\[21\]](#) Larger, organic counter-ions like sulfonates are excellent candidates.
 - Mesylate (Methanesulfonate): Often provides a good balance of high solubility, good crystallinity, and lower hygroscopicity compared to HCl.[\[1\]](#)[\[22\]](#)
 - Tosylate (p-Toluenesulfonate): The bulky, more hydrophobic nature of the tosylate anion can significantly reduce hygroscopicity and often promotes the formation of stable, high-melting-point crystalline lattices.[\[23\]](#)
- Consider Solvates/Hydrates: In some cases, forming a stable, stoichiometric hydrate can be a viable strategy to prevent further, uncontrolled water uptake. However, this requires careful characterization to ensure the hydrate form is stable and does not convert to other forms.[\[24\]](#)

Property	Freebase (API)	Hydrochloride Salt	Mesylate Salt	Tosylate Salt
Aqueous Solubility	Very Low (<0.01 mg/mL)	High (>50 mg/mL)	High (30-40 mg/mL) [1]	Moderate (5-15 mg/mL)
Hygroscopicity	Low	High (cRH < 70%) [12]	Low-Moderate	Very Low
Melting Point	255-262 °C [9]	Variable, often lower	Typically high, crystalline	High, crystalline
Crystallinity	Crystalline	Can be difficult to crystallize	Often highly crystalline	Often highly crystalline
Chemical Stability	Good	Potential for HCl loss at high temp [12]	Generally Good	Generally Good
Manufacturability	Poor flow/solubility	Handling issues due to moisture	Good	Good

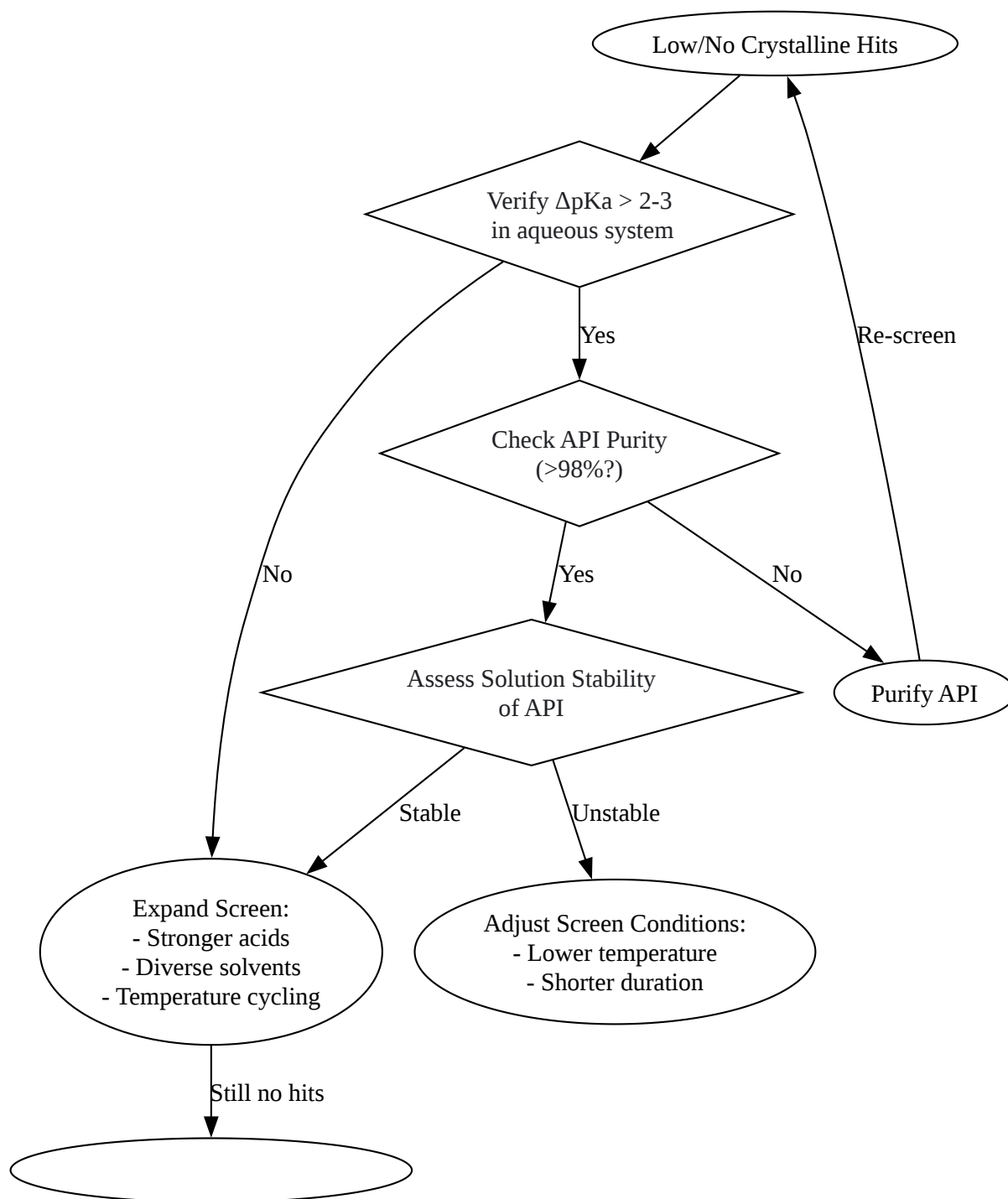
This table presents typical or expected properties for illustrative purposes. Actual values must be determined experimentally.

Q5: My salt screen yielded very few or no crystalline "hits". What could be the cause?

A failed salt screen can be frustrating, but it provides important data. Several factors could be at play:

- **Insufficient pKa Difference:** As discussed in Q2, if you are screening weak acids with your weakly basic API, the ΔpK_a may be too small (<2) for stable salt formation. The system may exist as a mixture or fail to crystallize.[\[15\]](#)
- **Solvent Effects:** The pKa values of both the API and the counter-ion can shift in the mixed organic/aqueous solvent systems used for screening, preventing complete proton transfer.[\[15\]](#)
- **API Purity:** Impurities, even at low levels (1-2%), can act as crystal growth inhibitors, preventing the formation of an ordered lattice.[\[15\]](#) Ensure you are using high-purity API for your screen.
- **Degradation:** The API may be degrading under the experimental conditions (e.g., elevated temperature, presence of a strong acid), and the degradation products inhibit crystallization.[\[15\]](#)
- **Kinetics vs. Thermodynamics:** Crystallization is a kinetic process. Your experiments may not have provided sufficient time or the right energetic conditions (e.g., temperature cycling, solvent system) for nucleation and crystal growth to occur.

Troubleshooting Workflow:



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Q6: What is the "common-ion effect" and why is it a concern for hydrochloride salts?

The common-ion effect can negatively impact the dissolution of a salt in a solution that already contains one of its ions. For a hydrochloride salt, this is particularly relevant in the stomach, where the gastric fluid has a high concentration of chloride ions (from HCl).

- **Mechanism:** The high external concentration of Cl^- ions can suppress the dissolution of the drug's hydrochloride salt, potentially driving the equilibrium back towards the less soluble freebase form and causing it to precipitate in the stomach.^{[12][25]} This can lead to lower or more variable drug absorption.
- **When to Consider Alternatives:** If your development plan involves an oral dosage form and you observe this precipitation phenomenon in vitro, switching to a non-chloride salt like a mesylate or sulfate can be a significant advantage. These salts will not be subject to the common-ion effect in the gastric environment.^[25]

Experimental Protocols

Protocol 1: Small-Scale Salt Screening

Objective: To rapidly identify potential salt forms of a 2H-[1][2]Naphthyridin-1-one API.

Materials:

- API (freebase, high purity)
- Panel of salt-forming acids (e.g., HCl, H_2SO_4 , mesylic acid, tartaric acid)
- Solvent panel (e.g., Acetone, Acetonitrile, Ethanol, Isopropanol, Water, Tetrahydrofuran)
- 96-well microplates or small glass vials
- Magnetic stirrer and hot plate

Methodology:

- **Stock Solution Prep:** Prepare a stock solution of the API in a suitable solvent (e.g., 10 mg/mL in ethanol). Also, prepare equimolar stock solutions of the selected acids.
- **Reaction Setup:** In each well or vial, combine a fixed volume of the API stock solution with an equimolar amount of an acid stock solution. Include a variety of solvents across the screen.
- **Induce Precipitation/Crystallization:**
 - **Solvent/Anti-Solvent:** Add a poor solvent (anti-solvent) to decrease the solubility of the potential salt.
 - **Evaporation:** Allow the solvent to evaporate slowly at room temperature.
 - **Temperature Cycling:** Cycle the temperature (e.g., 50°C for 4 hours, then cool to 5°C) to overcome kinetic barriers to nucleation.
- **Isolation & Initial Characterization:** After 24-72 hours, inspect each well for solid material. Isolate any solids by centrifugation or filtration.
- **Analysis:** Analyze the resulting solids using techniques like Polarized Light Microscopy (to check for birefringence, indicating crystallinity), X-Ray Powder Diffraction (XRPD) to confirm the crystalline nature and identify new patterns, and Differential Scanning Calorimetry (DSC) to determine the melting point.

Protocol 2: Aqueous Solubility Determination (Kinetic)

Objective: To quickly assess and compare the apparent solubility of different salt forms.

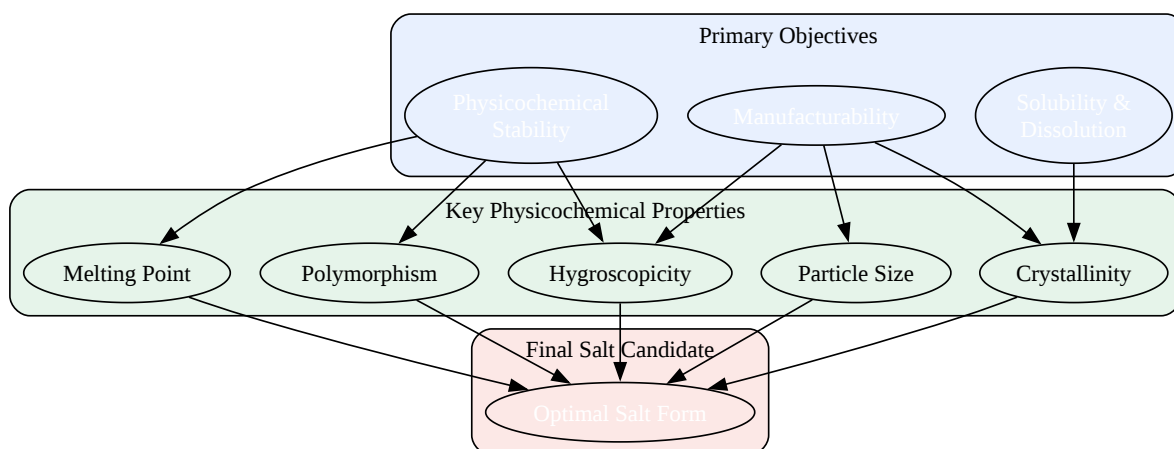
Methodology:

- **Preparation:** Add an excess amount of each salt form (e.g., 5-10 mg) to a known volume of buffer (e.g., 1 mL of pH 2.0, pH 4.5, and pH 6.8 buffer) in separate vials.
- **Equilibration:** Shake the vials at a constant temperature (e.g., 25°C) for a defined period (e.g., 1-4 hours). This measures the "kinetic" solubility, which is often relevant to the dissolution process in the GI tract.

- Sampling: After the equilibration period, filter the samples through a 0.22 μm filter to remove undissolved solids.
- Quantification: Dilute the filtrate and analyze the concentration of the API using a validated HPLC-UV method.

Logical Relationships in Salt Selection

The choice of a salt form is a multi-parameter optimization process governed by the ICH Q6A guidelines for drug substance specifications.[2][26][27][28] The ideal candidate must satisfy a range of criteria related to its physical, chemical, and biopharmaceutical properties.



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References

- Title: ICH Q6A specifications: test procedures and acceptance criteria for new drug substances and new drug products: chemical substances - Scientific guideline Source: European Medicines Agency (EMA) URL:[[Link](#)]

- Title: Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations
Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
- Title: ICH Q6A – ICH Guideline for Specifications Source: Scribd URL:[[Link](#)]
- Title: ICH Q6A, Q8 & Q9 Compliance | Comprehensive Particle Analysis Source: Particle Analytical URL:[[Link](#)]
- Title: ICH Q6A Guideline Source: IKEV URL:[[Link](#)]
- Title: Strategy for the Prediction and Selection of Drug Substance Salt Forms Source: Pharmaceutical Online URL:[[Link](#)]
- Title: ICH harmonised tripartite guideline specifications: test procedures and acceptance criteria Source: International Council for Harmonisation (ICH) URL:[[Link](#)]
- Title: Salt selection for basic drugs Source: International Journal of Pharmaceutics URL:[[Link](#)]
- Title: Co-Crystallization Approach to Enhance the Stability of Moisture-Sensitive Drugs
Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
- Title: Pharmaceutical salts of small molecule drugs: opportunities and challenges Source: European Pharmaceutical Review URL:[[Link](#)]
- Title: Salt Selection and Optimisation Procedures for Pharmaceutical New Chemical Entities
Source: ACS Publications URL:[[Link](#)]
- Title: API Salt Selection: A Classical but Evolving Approach in Modern Drug Development
Source: GSC Online Press URL:[[Link](#)]
- Title: Salt Selection in Drug Development Source: Pharmaceutical Technology URL:[[Link](#)]
- Title: Salt Screening and Selection: New Challenges and Considerations in the Modern Pharmaceutical Research and Development Paradigm Source: ResearchGate URL:[[Link](#)]
- Title: Salt Selection and Optimisation Procedures for Pharmaceutical New Chemical Entities
Source: ResearchGate URL:[[Link](#)]

- Title: Why has my salt screen given me so few hits? Source: API Particle Development URL: [\[Link\]](#)
- Title: Mesylate - Wikipedia Source: Wikipedia URL: [\[Link\]](#)
- Title: Screening and Formulating Drugs as Salts to Improve API Performance Source: American Pharmaceutical Review URL: [\[Link\]](#)
- Title: Improving solubility and avoiding hygroscopicity of tetrahydroberberine by forming hydrochloride salts by introducing solvents Source: RSC Publishing URL: [\[Link\]](#)
- Title: Data-driven approach to mitigate quality impact of hygroscopic pharmaceutical raw materials throughout the supply chain Source: Taylor & Francis Online URL: [\[Link\]](#)
- Title: Trends in Active Pharmaceutical Ingredient Salt Selection based on Analysis of the Orange Book Database Source: ACS Publications URL: [\[Link\]](#)
- Title: Co-Crystallization Approach to Enhance the Stability of Moisture-Sensitive Drugs Source: Semantic Scholar URL: [\[Link\]](#)
- Title: Investigation of the fundamental basis of hygroscopicity in pharmaceutical salts and the consequent impact on physical and chemical stability Source: Globe Thesis URL: [\[Link\]](#)
- Title: Pharmaceutical salts: Theory, use in solid dosage forms and in situ preparation in an aerosol Source: ResearchGate URL: [\[Link\]](#)
- Title: Evaluation of 2,7-Naphthyridines as Targeted Anti-Staphylococcal Candidates with Microbiota-Sparing Properties Source: MDPI URL: [\[Link\]](#)
- Title: 2,7-naphthyridinone-based MET kinase inhibitors: A promising novel scaffold for antitumor drug development Source: PubMed URL: [\[Link\]](#)
- Title: pKa values bases Source: Chair of Analytical Chemistry, University of Tartu URL: [\[Link\]](#)
- Title: Evaluation of 2,7-Naphthyridines as Targeted Anti-Staphylococcal Candidates with Microbiota-Sparing Properties Source: ResearchGate URL: [\[Link\]](#)
- Title: Antimicrobial Activity of Naphthyridine Derivatives Source: MDPI URL: [\[Link\]](#)

- Title: BRPI0515946A - tosylate salt, its preparation and use, as well as pharmaceutical composition comprising the same Source: Google Patents URL
- Title: Convenient Synthesis of 2,7-Naphthyridine Lophocladines A and B and their Analogues Source: ResearchGate URL:[[Link](#)]
- Title: 2,7-Naphthyridine Source: PubChem URL:[[Link](#)]

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Sources

- 1. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. database.ich.org [database.ich.org]
- 3. mdpi.com [mdpi.com]
- 4. 2,7-naphthyridinone-based MET kinase inhibitors: A promising novel scaffold for antitumor drug development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. gsconlinepress.com [gsconlinepress.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. 2,7-NAPHTHYRIDIN-1(2H)-ONE | 67988-50-5 [chemicalbook.com]
- 10. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 11. ptacts.uspto.gov [ptacts.uspto.gov]
- 12. pharmtech.com [pharmtech.com]
- 13. pharmoutsourcing.com [pharmoutsourcing.com]
- 14. particle.dk [particle.dk]

- [15. Why has my salt screen given me so few hits? – API Particle Development \[apiparticle.com\]](#)
- [16. pharmtech.com \[pharmtech.com\]](#)
- [17. ptacts.uspto.gov \[ptacts.uspto.gov\]](#)
- [18. Co-Crystallization Approach to Enhance the Stability of Moisture-Sensitive Drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. tandfonline.com \[tandfonline.com\]](#)
- [20. globethesis.com \[globethesis.com\]](#)
- [21. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [22. Mesylate - Wikipedia \[en.wikipedia.org\]](#)
- [23. BRPI0515946A - tosylate salt, its preparation and use, as well as pharmaceutical composition comprising the same - Google Patents \[patents.google.com\]](#)
- [24. Improving solubility and avoiding hygroscopicity of tetrahydroberberine by forming hydrochloride salts by introducing solvents: \[HTHB\]Cl, \[HTHB\]Cl·CH₃OH and \[HTHB\]Cl·CH₃COOH - New Journal of Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. ICH Q6A specifications: test procedures and acceptance criteria for new drug substances and new drug products: chemical substances - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [27. scribd.com \[scribd.com\]](#)
- [28. ikev.org \[ikev.org\]](#)
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